

An In-Depth Technical Guide to 2-Deoxy-D-glucose-13C-1

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Compound of Interest

Compound Name: 2-Deoxy-D-glucose-13C-1

Cat. No.: B118126

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Deoxy-D-glucose-13C-1**, a stable isotope-labeled analog of glucose, widely utilized in metabolic research. It details the compound's properties, its mechanism of action as a glycolysis inhibitor, and its application in metabolic flux analysis. This document also outlines generalized experimental protocols for its use in cell culture and subsequent analysis by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), alongside a conceptual framework for its chemical synthesis.

Core Concepts

2-Deoxy-D-glucose-13C-1 is an isotopically labeled version of 2-Deoxy-D-glucose (2-DG), where the carbon atom at the first position (C1) is replaced with its heavier, non-radioactive isotope, carbon-13.^{[1][2]} This labeling makes it a powerful tool for tracing the fate of glucose in metabolic pathways without the complications of radioactivity.^[1] Like its unlabeled counterpart, **2-Deoxy-D-glucose-13C-1** is a glucose analog that competitively inhibits glycolysis.^{[1][3]}

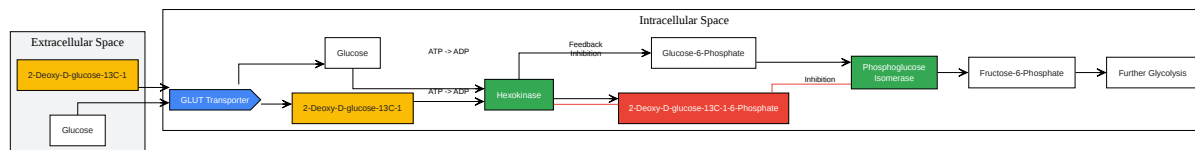
Physicochemical Properties

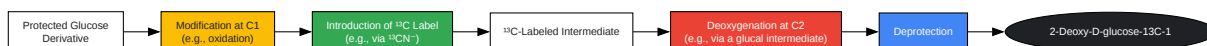
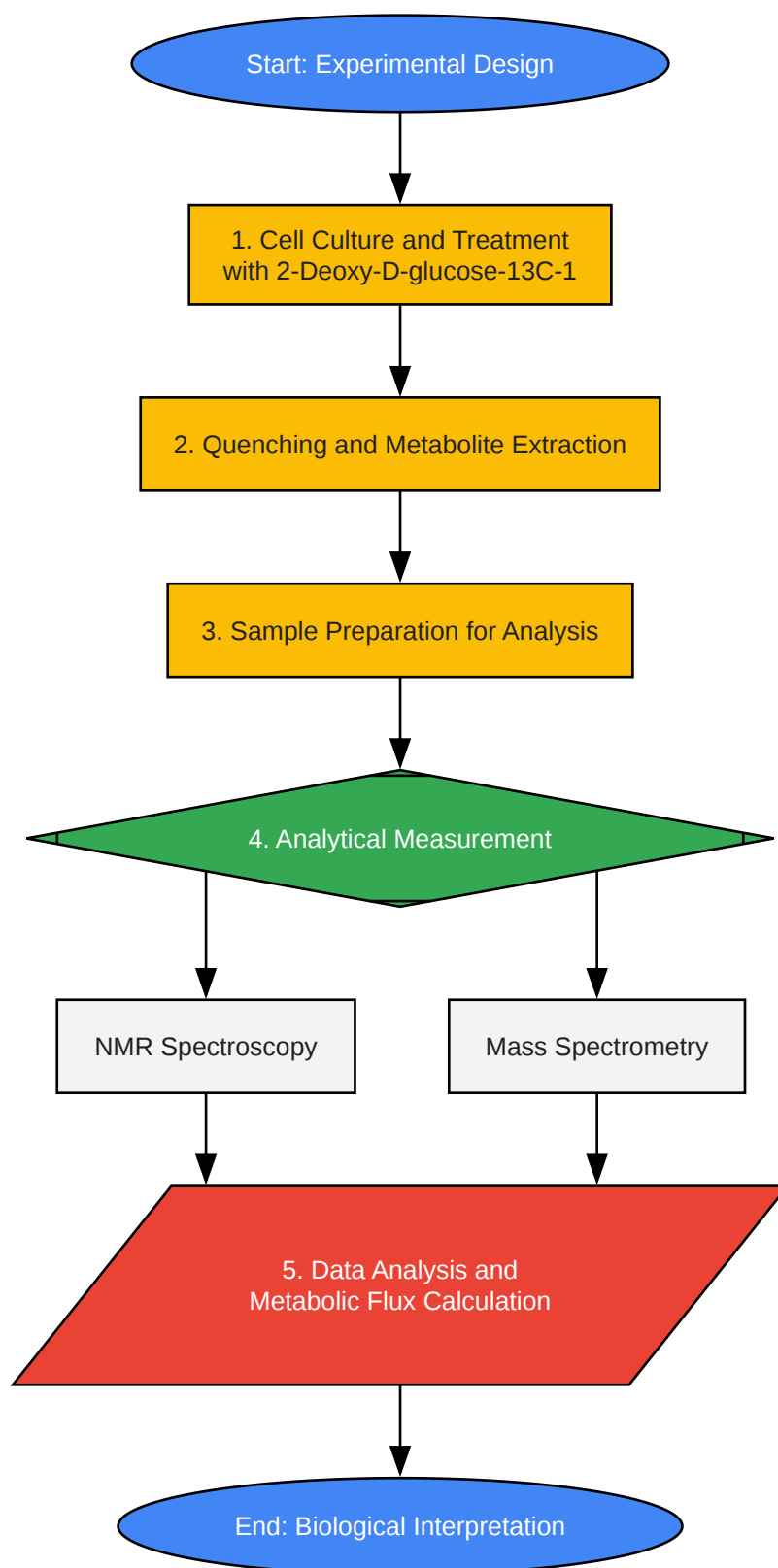
A summary of the key quantitative data for **2-Deoxy-D-glucose-13C-1** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$^{13}\text{CC}_5\text{H}_{12}\text{O}_5$	[4][5]
Molecular Weight	165.15 g/mol	[4][5]
CAS Number	201612-55-7	[4][5]
Isotopic Purity	≥ 99 atom % ^{13}C	[4][5]
Chemical Purity	$\geq 98\%$	
Form	Solid	[4]
Melting Point	146-147 °C	[4]
Solubility	Soluble in water and DMSO.	

Mechanism of Action: Inhibition of Glycolysis

2-Deoxy-D-glucose- ^{13}C -1 enters the cell via glucose transporters (GLUTs) and is subsequently phosphorylated by hexokinase (HK) to produce **2-Deoxy-D-glucose- ^{13}C -1-6-phosphate**. [4][6][7] Unlike glucose-6-phosphate, this phosphorylated analog cannot be isomerized to fructose-6-phosphate by phosphoglucose isomerase (PGI), effectively halting the glycolytic pathway at this stage. [6][7][8] The accumulation of **2-Deoxy-D-glucose- ^{13}C -1-6-phosphate** also competitively inhibits hexokinase, further reducing glucose metabolism. [6][7]





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